

C.I. Pigment Red 14 chemical structure

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Compound of Interest

Compound Name: Sumitone fast red b

Cat. No.: B1595642

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An In-depth Technical Guide to C.I. Pigment Red 14

This technical guide provides a comprehensive overview of C.I. Pigment Red 14, a single azo pigment. It is intended for researchers, scientists, and professionals in drug development and other related fields who require detailed information on its chemical structure, properties, and synthesis.

Chemical and Physical Properties

C.I. Pigment Red 14 is characterized by the following properties:

Property	Value
C.I. Name	Pigment Red 14
C.I. Number	12380
CAS Registry Number	6471-50-7[1][2]
Molecular Formula	C ₂₄ H ₁₇ ClN ₄ O ₄ [1][2]
Molecular Weight	460.87 g/mol [1][2]
Molecular Structure	Single Azo[1]
Appearance	Powder[2]
Density	1.422 g/cm ³ at 23°C[2]
Color	Blue-light red[1]

Synthesis Protocol

The manufacturing of C.I. Pigment Red 14 involves a two-step process: diazotization followed by an azo coupling reaction.^[1]

Step 1: Diazotization of 4-Chloro-2-nitrobenzenamine

- An aqueous solution of 4-Chloro-2-nitrobenzenamine is prepared.
- The solution is acidified, typically with hydrochloric acid.
- The temperature of the solution is lowered to 0-5°C using an ice bath.
- An aqueous solution of sodium nitrite is added dropwise to the cooled solution of the amine.
- The reaction mixture is stirred for a specific duration to ensure the complete formation of the diazonium salt.

Step 2: Azo Coupling

- A separate alkaline solution of 3-Hydroxy-N-o-tolyl-2-naphthamide (Naphthol AS) is prepared.
- The diazonium salt solution from Step 1 is slowly added to the Naphthol AS solution.
- The coupling reaction is typically carried out at a controlled temperature and pH to ensure the desired isomeric purity and particle size of the pigment.
- The resulting pigment precipitates out of the solution.
- The precipitate is then filtered, washed with water to remove any unreacted starting materials and by-products, and dried to obtain the final C.I. Pigment Red 14.

Chemical Structure

The chemical structure of C.I. Pigment Red 14 is that of a single azo compound.^[1]

Chemical structure of C.I. Pigment Red 14.

Applications

C.I. Pigment Red 14 is a versatile colorant used in a wide range of industries. Its applications include, but are not limited to, textiles, medicine, food, cosmetics, plastics, paints, inks, photography, and paper industries.[3]

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References

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